Comprehensive Metabolic Stability Profiling of (2S)-2-Amino-N-methylheptanamide

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Compound of Interest

Compound Name:	*(2S)-2-Amino-N-methylheptanamide*
Cat. No.:	*B8205250*

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Structural Deconstruction & Metabolic Liability Assessment

To accurately predict the metabolic fate of **(2S)-2-Amino-N-methylheptanamide**, we must first deconstruct its chemical architecture. This molecule (CAS 28211-04-3) represents a lipophilic

-amino amide, structurally homologous to fragments found in peptide therapeutics and anticonvulsants like lacosamide.

Chemical Architecture

- Core Scaffold: Heptanamide (7-carbon chain).
- Functional Group A (Alpha-Position): Primary amine (

) at the C2 position with (S)-stereochemistry.
- Functional Group B (Amide Terminus):

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-methyl secondary amide (

).

- Side Chain: Pentyl group (C3–C7 aliphatic tail).

Predicted Metabolic "Soft Spots"

Based on Structure-Metabolism Relationships (SMR), this molecule presents three distinct regions of metabolic vulnerability.

Site	Functional Group	Primary Metabolic Pathway	Enzyme System	Risk Level
N-Methyl	-methyl amide	-Demethylation (Oxidative)	CYP450 (3A4, 2C19)	High
-Carbon	Primary Amine	Oxidative Deamination	CYP450 / MAO / SSAO	Medium
Aliphatic Tail	Pentyl Chain	Hydroxylation	CYP450 (4F, 4A, 3A4)	Medium
Amide Bond	Amide	Hydrolysis	Carboxylesterases / Peptidases	Low (in microsomes)

In Silico Prediction Framework[1]

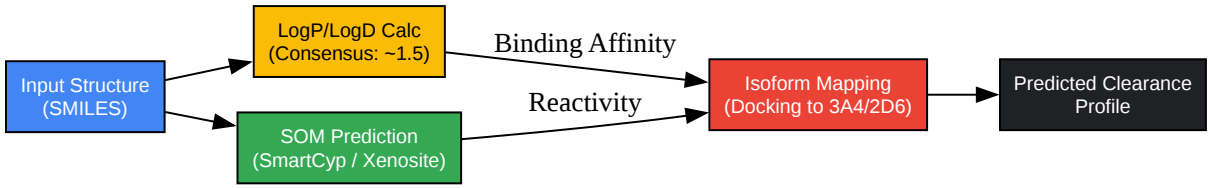
Before wet-lab validation, computational modeling is essential to prioritize resources. The following workflow utilizes consensus modeling to predict Sites of Metabolism (SOM) and Intrinsic Clearance (

).

Computational Workflow

The prediction strategy integrates steric accessibility with electronic reactivity (activation energy) to rank SOMs.

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Figure 1: In silico consensus workflow for predicting metabolic stability.

Predicted Outcomes

- Primary Clearance Route:

  -demethylation is predicted to be the fastest step due to the low activation energy of the

  bond adjacent to the amide nitrogen, facilitated by CYP3A4.

- Secondary Route: The lipophilic pentyl tail will drive significant binding to CYP active sites, leading to hydroxylation at the

  (C6) position.

In Vitro Experimental Validation Protocols

Trustworthy data requires rigorous experimental design. The following protocols are self-validating systems designed to measure

and identify metabolites.

Microsomal Stability Assay (Phase I)

This assay isolates CYP450-mediated metabolism.

Reagents:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).

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- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH, 3.3 mM

).
- Test Compound: **(2S)-2-Amino-N-methylheptanamide** (1

  M final conc).
- Positive Control: Verapamil (High clearance) / Warfarin (Low clearance).

Protocol:

- Pre-incubation: Mix 495

  L of microsomal suspension (0.5 mg/mL in 100 mM Phosphate Buffer, pH 7.4) with 5

  L of test compound stock. Incubate at 37°C for 5 min.
- Initiation: Add 50

  L of NADPH regenerating system to initiate the reaction.
- Sampling: At

  min, remove 50

  L aliquots.
- Quenching: Immediately dispense into 150

  L ice-cold Acetonitrile (containing internal standard, e.g., Tolbutamide).
- Analysis: Centrifuge (4000g, 20 min) and analyze supernatant via LC-MS/MS.

Data Calculation: Plot

vs. time. The slope

is the elimination rate constant.

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Hepatocyte Stability Assay (Phase I & II)

To assess the contribution of hydrolysis and conjugation (Phase II), use cryopreserved hepatocytes.

Key Difference: Unlike microsomes, hepatocytes contain cytosolic enzymes (amidases) and cofactors for conjugation (UGT, SULT).

- Cell Density:

  cells/mL.

- Interpretation: If Hepatocyte

  >> Microsomal

  , suspect active transport or non-CYP mediated hydrolysis of the amide bond [1].

Metabolite Identification & Mechanistic Pathways

Understanding how the molecule breaks down is as critical as how fast.

Mass Spectrometry Interpretation

- Parent Ion:

  Da.

- M1 (

  -desmethyl): Loss of 14 Da

  Da.

- M2 (Hydroxylation): Gain of 16 Da

  Da.

- M3 (Deamination/Ketone): Loss of

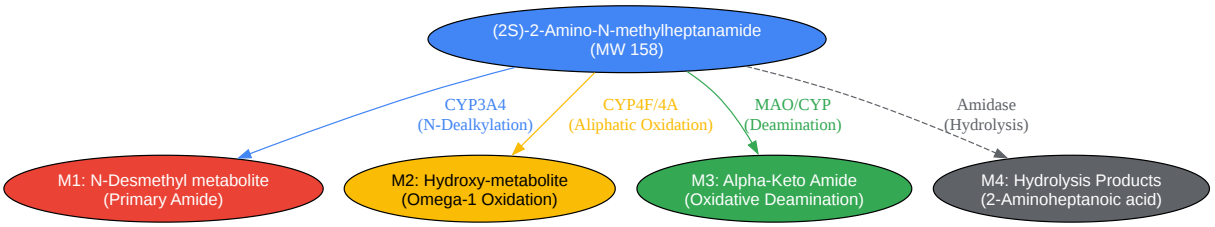
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(+O)

Mass shift -1 Da

Da (2-oxo-N-methylheptanamide).

Metabolic Pathway Map



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Figure 2: Proposed metabolic pathways. Solid lines indicate Phase I oxidative metabolism; dashed lines indicate hydrolytic pathways.

Optimization Strategies

If the predicted or observed stability is suboptimal (

min in HLM), employ the following medicinal chemistry strategies:

- Deuteration: Replace the

  -methyl hydrogens with deuterium (

). This exploits the Kinetic Isotope Effect (KIE) to slow down

  -demethylation, typically the rate-limiting step for

  -methyl amides [2].

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- Steric Shielding: Introduce a gem-dimethyl group or a cyclopropyl ring at the

  -carbon to sterically hinder access to the

  -amino group, reducing oxidative deamination.

- Fluorination: Introduce fluorine at the

  position of the heptyl chain to block lipophilic oxidation while maintaining potency [3].

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